

An In-depth Technical Guide to 2-Amino-3,5-dibromobenzaldehyde

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Compound of Interest

Compound Name: 2-Amino-3,5-dibromobenzaldehyde

Cat. No.: B195418

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This guide provides a comprehensive overview of **2-Amino-3,5-dibromobenzaldehyde**, a key intermediate in pharmaceutical and chemical synthesis. It is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical properties and significance.

Chemical Identity and Properties

2-Amino-3,5-dibromobenzaldehyde is an aromatic organic compound characterized by a benzaldehyde structure substituted with an amino group and two bromine atoms.^[1] This substitution pattern, with both electron-donating (amino) and electron-withdrawing (bromine, aldehyde) groups, influences its chemical reactivity.^[1] It typically appears as a yellow crystalline powder.^{[1][2][3]}

Table 1: Molecular and Chemical Properties of **2-Amino-3,5-dibromobenzaldehyde**

Property	Value	Source
Molecular Formula	C ₇ H ₅ Br ₂ NO	[2] [4] [5]
Linear Formula	H ₂ NC ₆ H ₂ (Br) ₂ CHO	
Molecular Weight	278.93 g/mol	[2] [4] [5]
CAS Number	50910-55-9	[2] [4]
Appearance	Yellow crystalline powder	[2] [3]
Melting Point	130-135 °C	[2]
Solubility	Sparingly soluble in water; soluble in many organic solvents.	[1] [6]

Applications in Synthesis

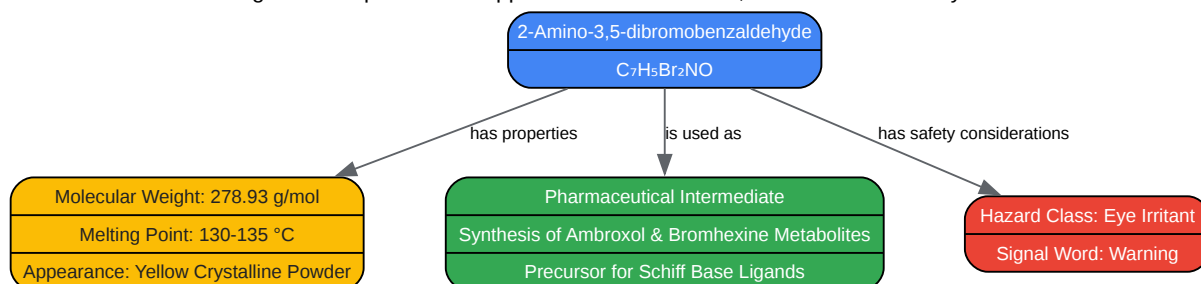
2-Amino-3,5-dibromobenzaldehyde is a crucial reagent and intermediate in various synthetic processes. Its primary applications include:

- **Pharmaceutical Intermediates:** It is widely used in the preparation of metabolites for drugs such as Ambroxol and Bromhexine, which are mucolytic agents used in respiratory therapies.[\[2\]](#)[\[3\]](#) It is also a known human metabolite of ambroxol.[\[4\]](#)
- **Schiff Base Ligands:** It can be employed in the synthesis of tetradentate Schiff base ligands through condensation with aliphatic diamines.[\[2\]](#)

Logical Relationship Diagram

The following diagram illustrates the relationship between the chemical's identity and its key attributes and applications.

Figure 1: Properties and Applications of 2-Amino-3,5-dibromobenzaldehyde

[Click to download full resolution via product page](#)Figure 1: Properties and Applications of **2-Amino-3,5-dibromobenzaldehyde**

Experimental Protocols

Detailed experimental protocols for the synthesis of **2-Amino-3,5-dibromobenzaldehyde** are proprietary and vary by manufacturer. However, a general synthetic approach involves the bromination of 2-aminobenzaldehyde. One described method involves mixing o-aminobenzaldehyde with bromine and potassium bromide in a solution of ethanol and water.[1] [2] The reaction progress is monitored by high-performance liquid chromatography (HPLC).[2] Following the reaction, the product is precipitated by adding a saturated sodium bicarbonate solution and then isolated by filtration.[2] One patent indicates a yield of 91.1% with a purity of 99.4% using a specific molar ratio of reactants.[2]

Safety and Handling

2-Amino-3,5-dibromobenzaldehyde is classified as an irritant, particularly causing serious eye irritation.[4] Standard laboratory safety precautions, including the use of personal protective equipment such as eye shields and gloves, should be followed when handling this compound. It is stable under normal conditions but should be kept away from strong oxidizing agents and excess heat.[5] Hazardous decomposition products can include nitrogen oxides, carbon monoxide, carbon dioxide, and hydrogen halides.[5]

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